

## **Proper Disposal Procedures for WRG-28**

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Compound of Interest		
Compound Name:	WRG-28	
Cat. No.:	B10818722	Get Quote

This document provides comprehensive guidance on the proper disposal of **WRG-28**, a selective, allosteric discoidin domain receptor 2 (DDR2) inhibitor.[1][2][3] Adherence to these procedures is essential for maintaining laboratory safety and ensuring environmental compliance.

Disclaimer: This guide is for informational purposes for research professionals. Always consult your institution's Environmental Health and Safety (EHS) office for specific local regulations and requirements.

### **Hazard Assessment**

According to its Safety Data Sheet (SDS), **WRG-28** is not classified as a hazardous substance or mixture.[4] However, as with all laboratory chemicals, it should be handled with care, utilizing appropriate personal protective equipment (PPE).[4][5]

## **Chemical and Safety Data**

The following table summarizes key quantitative data for **WRG-28**.



Property	Value	Source
Chemical Formula	C21H18N2O5S	[1][4]
Molecular Weight	410.44 g/mol	[1][4]
CAS Number	1913291-02-7	[2][4]
Hazard Classification	Not a hazardous substance or mixture	[4]
Solubility	Soluble in DMSO (e.g., 15 mg/mL)	[1]
Storage (Powder)	-20°C for 3 years	[1]
Storage (In Solvent)	-80°C for 1 year	[1]

### **Step-by-Step Disposal Protocol**

The primary disposal method for **WRG-28** is collection as non-hazardous solid or liquid chemical waste. Do not dispose of this compound down the drain or in regular trash without explicit approval from your local EHS department.[5][6]

Protocol for Unused or Expired Solid WRG-28:

- Preparation: Ensure all personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, is worn.[4]
- Containment: Place the solid WRG-28 powder into a designated, sealable waste container.
  This container must be compatible with the chemical and clearly labeled.
- Labeling: Affix a label to the container that includes:
  - The full chemical name: "WRG-28"
  - The words "Non-Hazardous Chemical Waste for Disposal" (or as required by your institution).
  - The quantity of the waste.



- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials, until collection.[7][8]
- Pickup: Arrange for waste collection through your institution's EHS office.

Protocol for Solutions Containing WRG-28 (e.g., in DMSO):

- Segregation: Collect liquid waste containing WRG-28 in a dedicated, leak-proof container.
  Do not mix with other waste streams unless permitted by your EHS office.[9]
- Containment: Use a container compatible with the solvent (e.g., a polyethylene container for DMSO). Ensure the container has a secure screw-top cap and is kept closed except when adding waste.[6][7]
- Labeling: Label the liquid waste container with:
  - The full chemical name: "WRG-28"
  - The solvent used (e.g., "in DMSO") and its approximate concentration.
  - The words "Non-Hazardous Chemical Waste for Disposal".
- Storage: Store the liquid waste container in secondary containment (such as a spill tray) to prevent leaks.[6][10]
- Pickup: Schedule a waste pickup with your EHS office.

Protocol for Empty WRG-28 Containers:

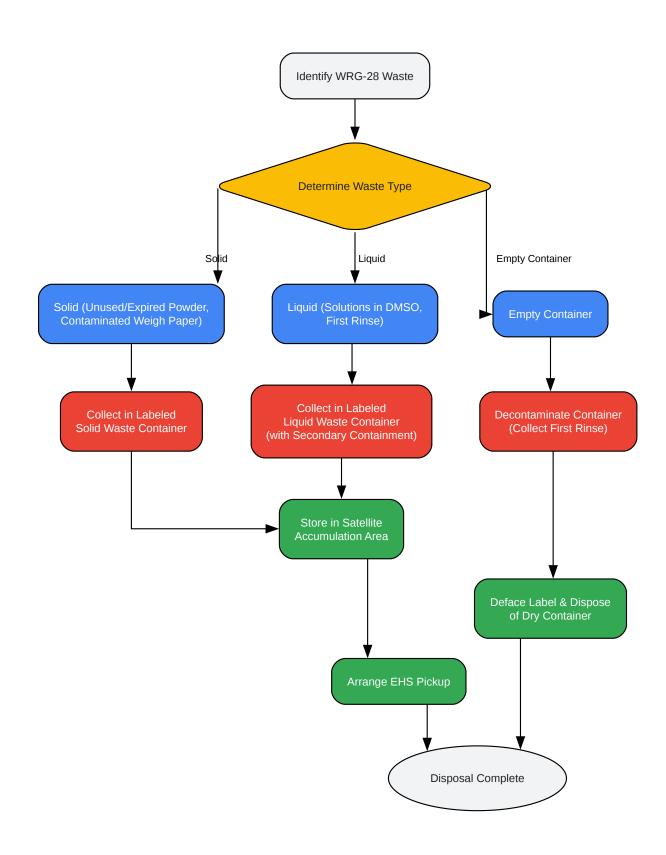
- Decontamination: Thoroughly empty the container of any residual powder.
- Rinsing: The first rinse of the container with a suitable solvent (e.g., ethanol or the solvent used for your experiments) should be collected and disposed of as chemical waste.[6]
  Subsequent rinses may be permissible for drain disposal, but confirm with your EHS guidelines.
- Disposal: After rinsing and air-drying, obliterate or remove the original label.[6] Dispose of the container as solid waste (e.g., in designated glass disposal boxes).[6]



**Disposal Workflow Diagram** 

The following diagram illustrates the decision-making process for the proper disposal of **WRG-28** waste.





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Caption: Workflow for the proper segregation and disposal of WRG-28.



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